Application Notes and Protocols: Dissolving Adenosine Amine Congener for In Vitro Studies

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Compound of Interest		
Compound Name:	Adenosine amine congener	
Cat. No.:	B15568899	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adenosine amine congener (ADAC) is a potent and selective agonist for the A1 adenosine receptor.[1][2][3] Its high affinity and selectivity make it a valuable tool for in vitro studies investigating the role of the A1 adenosine receptor in various physiological and pathological processes, including neuroprotection and cardioprotection.[1][4] Proper dissolution and handling of ADAC are critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the dissolution of ADAC for use in in vitro studies, along with solubility data and information on its mechanism of action.

Data Presentation

Solubility and Storage of **Adenosine Amine Congener**

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Property	Value	Source
Molecular Formula	$C_{28}H_{32}N_8O_6$	[1]
Molecular Weight	576.6 g/mol	[1][5]
Appearance	Solid	[1][3]
Purity	≥98%	[1][3]
Solubility in DMSO	≥ 10 mg/mL	[6]
	31.25 mg/mL (54.20 mM) (requires sonication)	[5]
Storage of Solid	-20°C	[1][3]
Stability of Solid	≥ 4 years	[1]
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years	[2][5]

Experimental Protocols

Preparation of a 10 mM Stock Solution of Adenosine Amine Congener in DMSO

This protocol describes the preparation of a 10 mM stock solution of ADAC in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **Adenosine Amine Congener** (ADAC) powder

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes

- Vortex mixer

- Water bath sonicator

- Calibrated pipettes

Procedure:

- Calculate the required mass of ADAC:

  - Molecular Weight (MW) of ADAC = 576.6 g/mol

  - To prepare 1 mL (0.001 L) of a 10 mM (0.01 M) solution:

  - Mass (g) = Molarity (mol/L) x Volume (L) x MW (g/mol)

  - Mass (g) = 0.01 mol/L x 0.001 L x 576.6 g/mol = 0.005766 g = 5.77 mg

  - Therefore, weigh out 5.77 mg of ADAC powder.

- Dissolution in DMSO:

  - Aseptically add the weighed ADAC powder to a sterile microcentrifuge tube.

  - Add 1 mL of anhydrous/high-purity DMSO to the tube.

  - Vortex the tube vigorously for 1-2 minutes to aid dissolution.

- Sonication (if necessary):

  - If the ADAC does not fully dissolve with vortexing, place the tube in a water bath sonicator.

  - Sonicate for 10-15 minutes, or until the solution is clear and free of visible particles.[5] Intermittent vortexing during sonication can facilitate dissolution.

- Sterilization (Optional but Recommended):

  - To ensure sterility for cell culture experiments, the stock solution can be filtered through a 0.22 μm syringe filter compatible with DMSO.

- Aliquoting and Storage:

- Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[2][6]

- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[2][5]

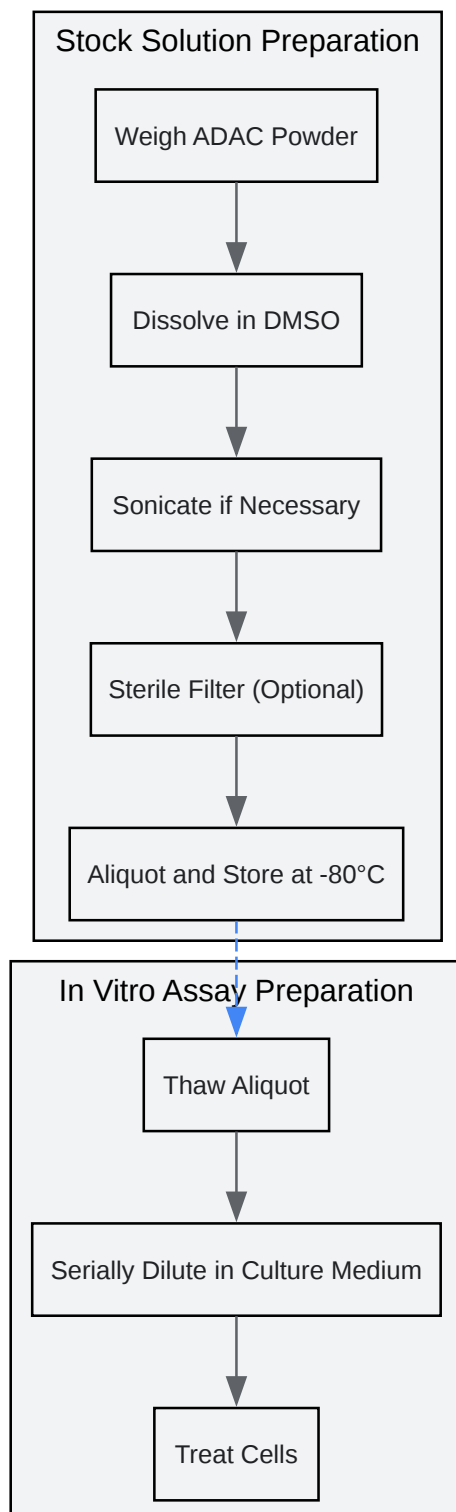## Dilution of ADAC Stock Solution for In Vitro Assays

It is crucial to minimize the final concentration of DMSO in the cell culture medium, as high concentrations can be toxic to cells. A final DMSO concentration of less than 0.1% is generally recommended.
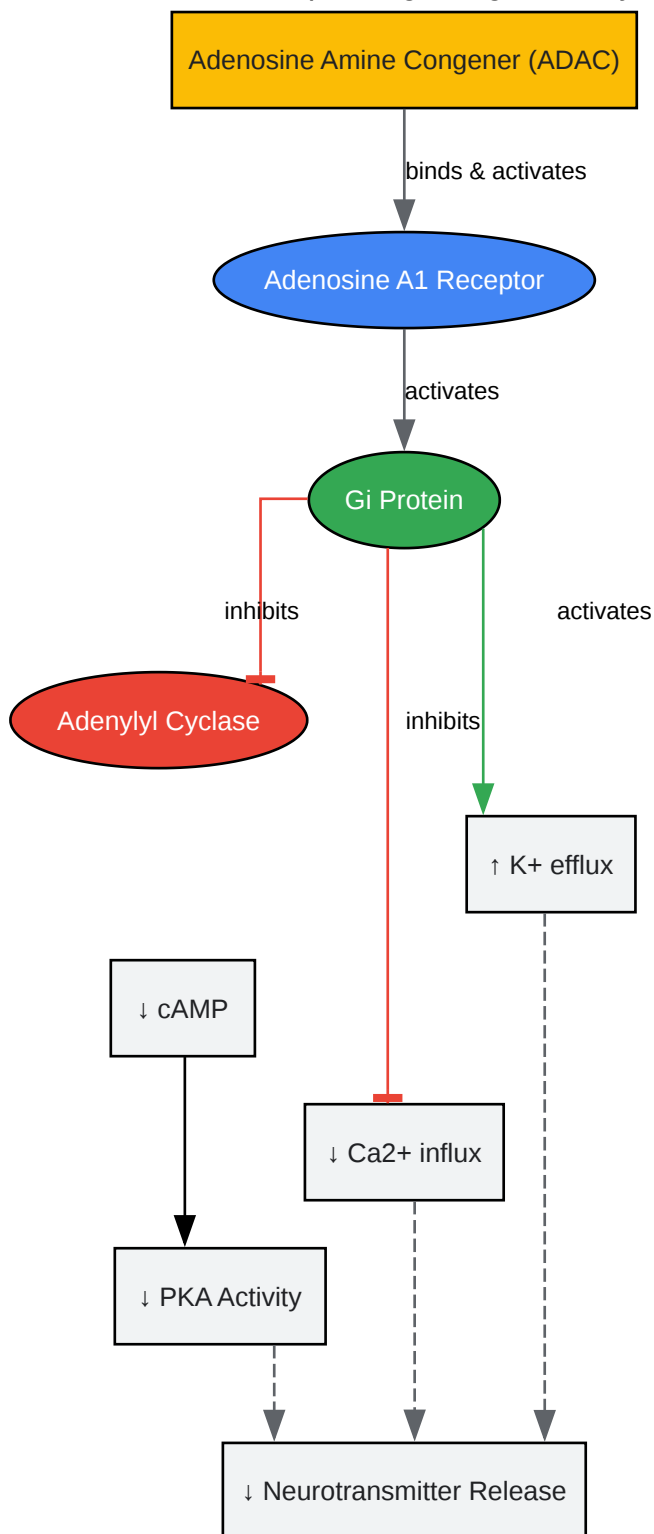
Procedure:

- Thaw a single aliquot of the 10 mM ADAC stock solution at room temperature.

- Perform serial dilutions in sterile cell culture medium to achieve the desired final concentration of ADAC for your experiment.

- Example Dilution for a 10 µM final concentration:

  - Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 999 µL of cell culture medium. This results in a 10 µM working solution.

  - The final DMSO concentration in this working solution will be 0.1%.

Mandatory Visualizations

Experimental Workflow: Preparing Adenosine Amine Congener for In Vitro Use

Stock Solution Preparation

Weigh ADAC Powder

↓

Dissolve in DMSO

↓

Sonicate if Necessary

↓

Sterile Filter (Optional)

↓

Aliquot and Store at -80°C

In Vitro Assay Preparation

Thaw Aliquot

↓

Serially Dilute in Culture Medium

↓

Treat Cells

Adenosine A1 Receptor Signaling Pathway

Adenosine Amine Congener (ADAC)

binds & activates

Adenosine A1 Receptor

activates

Gi Protein

inhibits

Adenylyl Cyclase

inhibits

activates

↑ K+ efflux

↓ cAMP

↓ Ca2+ influx

↓ PKA Activity

↓ Neurotransmitter Release

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